

potential applications of 5-Chloro-7-methoxythieno[3,2-b]pyridine

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Compound of Interest

Compound Name: 5-Chloro-7-methoxythieno[3,2-b]pyridine

CAS No.: 90690-91-8

Cat. No.: B2923551

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The Thieno[3,2-b]pyridine Architecture A Technical Guide to the 5-Chloro-7-methoxy Scaffold

Executive Summary: The "Gatekeeper" Scaffold

In the high-stakes arena of kinase inhibitor discovery, the thieno[3,2-b]pyridine core has emerged as a privileged scaffold, distinct from the saturated markets of quinazolines and pyrimidines. This guide focuses on a specific, high-value intermediate: **5-Chloro-7-methoxythieno[3,2-b]pyridine** (CAS 90690-91-8).

Unlike "flat" ATP-mimetics that bind solely to the hinge region, this scaffold offers a unique vector geometry. The 5-chloro position serves as a reactive handle for introducing solubilizing hinge-binders, while the 7-methoxy group acts as a versatile "switch"—either serving as a direct hydrogen-bond acceptor or a precursor to hydrophobic moieties that penetrate the kinase "back pocket" (selectivity pocket). This dual-functionality makes it critical for targeting underexplored kinases such as Haspin, CDKLs, and c-Met/VEGFR dual inhibitors.

Chemical Architecture & Reactivity Profile

To effectively utilize this building block, one must understand its electronic bias. The thieno[3,2-b]pyridine system is an electron-deficient heteroaromatic bicycle.

2.1 Structural Numbering and Electronic Map

- Position 5 (Chlorine): Analogous to the 2-position of pyridine. It is activated for Nucleophilic Aromatic Substitution () but less reactive than the 7-position in the di-chloro congener. However, in the 5-Cl-7-OMe motif, the 7-methoxy group donates electron density into the ring, slightly deactivating the system but directing nucleophilic attack to the 5-position under forcing conditions or Buchwald-Hartwig coupling.
- Position 7 (Methoxy): Analogous to the 4-position of pyridine. The methoxy group is a "masked" phenol. It provides a handle for orthogonal functionalization. Demethylation yields the 7-hydroxy derivative, which can be activated (Triflate/Tosylate) for Suzuki-Miyaura coupling to introduce bulky aryl groups that target the kinase gatekeeper residues.

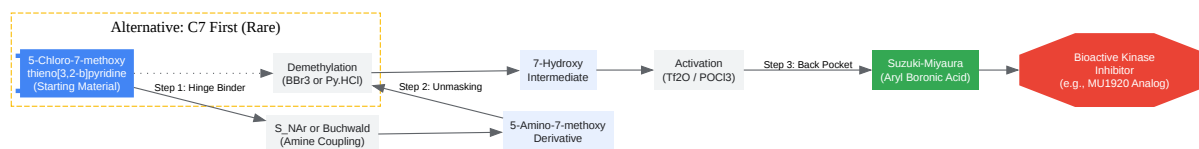
2.2 The "Orthogonal Functionalization" Strategy

The power of this intermediate lies in the ability to sequentially functionalize the ring:

- Vector A (C5): Introduction of the Hinge Binder (Solvent Exposed).
- Vector B (C7): Introduction of the Selectivity Element (Buried Hydrophobic Pocket).

Visualization: Synthesis & Derivatization Logic

The following diagram illustrates the synthetic flow from the raw building block to bioactive kinase inhibitors, highlighting the decision points for medicinal chemists.



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Figure 1: Strategic derivatization workflow for **5-Chloro-7-methoxythieno[3,2-b]pyridine**. The sequence typically prioritizes C5 substitution to establish the hinge interaction before elaborating the hydrophobic C7 position.

Targeted Applications & Case Studies

4.1 Case Study: Haspin Kinase Inhibition (MU1920)

Haspin is an atypical serine/threonine kinase critical for mitosis (histone H3 phosphorylation).

- The Challenge: Haspin has a unique active site architecture that makes standard ATP-competitive inhibitors non-selective.
- The Solution: The thieno[3,2-b]pyridine scaffold.^[1]
 - Mechanism: In inhibitors like MU1920, the thienopyridine core does not mimic the adenine of ATP perfectly. Instead, it anchors in the pocket, allowing the C5-substituent to interact with the hinge, while the C7-substituent (often introduced via the methodology described above) pushes into the back pocket, exploiting a specific "induced-fit" conformation unique to Haspin.
- Outcome: High selectivity over the rest of the kinome.

4.2 Case Study: Dual c-Met / VEGFR2 Inhibition

- The Target: Angiogenesis and metastasis pathways.

- The Application: Derivatives where the 7-methoxy is replaced by specific aryl-ethers or where the 5-chloro is coupled to urea-containing moieties. The 7-methoxy group itself can sometimes be retained to interact with specific water networks within the c-Met active site, acting as a hydrogen bond acceptor.

Experimental Protocols

Note: These protocols are generalized high-fidelity procedures derived from successful thienopyridine medicinal chemistry campaigns. Always verify safety data sheets (SDS) before handling.

Protocol A: Nucleophilic Displacement at C5 (Introduction of Hinge Binder)

Objective: To install an amine at the 5-position. Reagents: **5-Chloro-7-methoxythieno[3,2-b]pyridine** (1.0 eq), Primary/Secondary Amine (1.2 eq),

(2.0 eq), BINAP (0.05 eq),

(0.02 eq). Solvent: 1,4-Dioxane (anhydrous).

- Setup: Charge a dried Schlenk flask with the thienopyridine core, amine, and cesium carbonate.
- Catalyst: Add the Pd-catalyst and BINAP ligand under an argon atmosphere.
- Reaction: Add degassed 1,4-dioxane. Heat the mixture to 100°C for 12–16 hours.
- Workup: Cool to RT, filter through a Celite pad, and concentrate in vacuo.
- Purification: Flash column chromatography (Hexane/EtOAc gradient). Note: The product will be the 5-amino-7-methoxy derivative.

Protocol B: Demethylation of C7-Methoxy (Unmasking the Phenol)

Objective: To convert the 7-OMe group to 7-OH for further functionalization. Reagents: 5-Amino-7-methoxy-derivative (from Protocol A), Boron Tribromide (

, 1.0 M in DCM).

- Cooling: Dissolve the substrate in dry DCM and cool to -78°C.

- Addition: Dropwise add

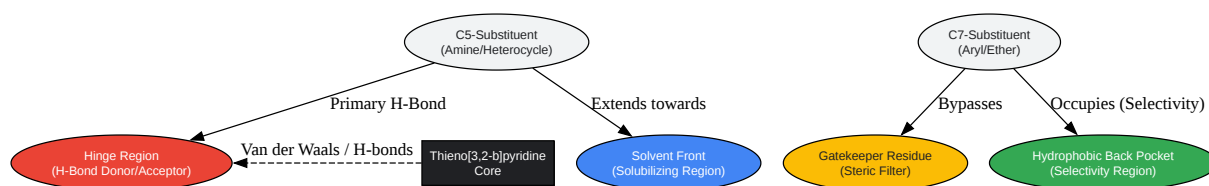
(3.0 eq). The solution may turn yellow/orange.

- Warming: Allow to warm to 0°C over 2 hours. Monitor by LC-MS (disappearance of the OMe peak).
- Quench: Carefully quench with MeOH (exothermic!).
- Isolation: Neutralize with

, extract with EtOAc. The resulting 7-hydroxy compound is often used directly in the next activation step (e.g., Triflation).

Visualizing the Kinase Binding Mode

Understanding how this molecule sits in the protein is crucial for design.



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Figure 2: Conceptual binding mode. The thienopyridine core anchors the molecule, while the C5 and C7 vectors probe the solvent front and back pocket, respectively.

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